

An In-depth Technical Guide to Ethyl 2-acetyl-4-methylpentanoate

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Compound of Interest

Compound Name: Ethyl 2-acetyl-4-methylpentanoate

Cat. No.: B074332

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Ethyl 2-acetyl-4-methylpentanoate** (CAS No. 1522-34-5), a beta-keto ester with applications as a synthetic intermediate in the pharmaceutical and flavor industries.

Chemical Identity and Properties

Ethyl 2-acetyl-4-methylpentanoate, also known as Ethyl 2-isobutylacetoacetate, is an organic compound with the molecular formula $C_{10}H_{18}O_3$.^[1]

Table 1: Chemical Identifiers

Identifier	Value
CAS Number	1522-34-5 ^[2]
Molecular Formula	$C_{10}H_{18}O_3$ ^{[1][2]}
Molecular Weight	186.25 g/mol ^[2]
Synonyms	Ethyl 2-isobutylacetoacetate ^[1]

Table 2: Physical and Chemical Properties

Property	Value	Source
Appearance	Colorless liquid	[1]
Odor	Fruity	[1]
Boiling Point	~ 206-210 °C	[1]
Melting Point	~ -71 °C	[1]
Density	~ 0.94 g/cm ³	[1]
Solubility	Soluble in most organic solvents such as alcohols, ethers, and ketones.	[1]

Synthesis

A common and effective method for the synthesis of α -substituted beta-keto esters like **Ethyl 2-acetyl-4-methylpentanoate** is the acetoacetic ester synthesis. This method involves the alkylation of ethyl acetoacetate.

This protocol describes a general procedure for the alkylation of ethyl acetoacetate with an isobutyl halide to yield **Ethyl 2-acetyl-4-methylpentanoate**.

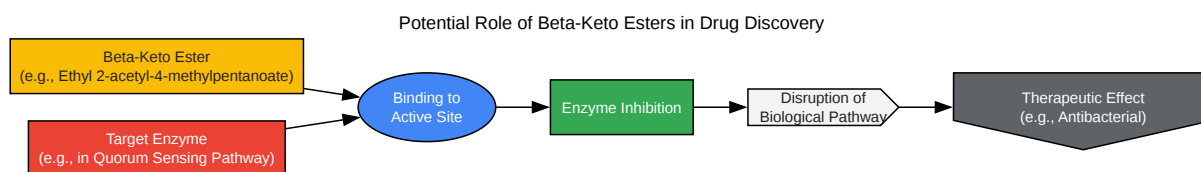
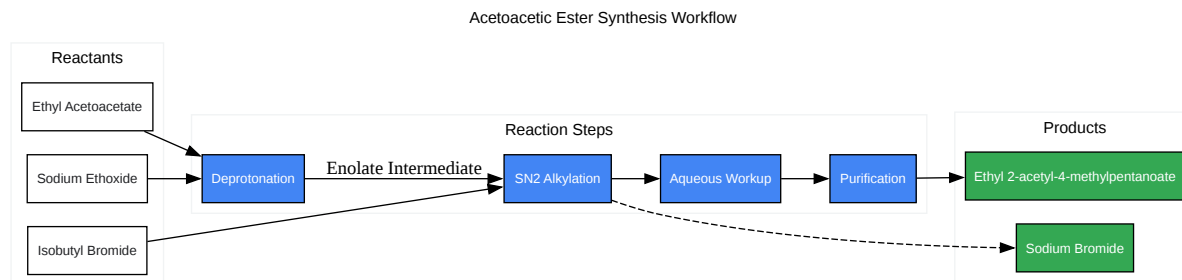
Materials:

- Ethyl acetoacetate
- Sodium ethoxide
- Absolute ethanol
- Isobutyl bromide (or isobutyl iodide)
- Diethyl ether
- Aqueous acid (e.g., 1 M HCl) for workup
- Saturated sodium bicarbonate solution

- Brine
- Anhydrous magnesium sulfate or sodium sulfate

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a dropping funnel, a solution of sodium ethoxide in absolute ethanol is prepared by dissolving sodium metal in ethanol.
- Ethyl acetoacetate is added dropwise to the sodium ethoxide solution to form the sodium enolate.
- Isobutyl bromide is then added slowly to the reaction mixture.
- The mixture is heated to reflux for several hours to ensure the completion of the alkylation reaction.^[3]
- After cooling to room temperature, the solvent is removed under reduced pressure.
- The residue is partitioned between diethyl ether and water.
- The aqueous layer is extracted with diethyl ether.
- The combined organic layers are washed with saturated sodium bicarbonate solution and brine, then dried over anhydrous magnesium sulfate.
- The solvent is evaporated, and the crude product is purified by vacuum distillation to yield **Ethyl 2-acetyl-4-methylpentanoate**.



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